

# An In-depth Technical Guide to 2-Cyclopropylacetaldehyde: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 2-Cyclopropylacetaldehyde

Cat. No.: B049383

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This technical guide provides a detailed overview of the chemical properties and structure of **2-cyclopropylacetaldehyde**, a versatile bifunctional synthetic intermediate.<sup>[1]</sup> This document summarizes its key physicochemical characteristics, structural identifiers, and provides a generalized workflow for its synthesis and characterization, addressing the current limitations in publicly available experimental data.

## Core Chemical and Physical Properties

**2-Cyclopropylacetaldehyde**, with the CAS number 56105-19-2, is a cyclopropane derivative that has garnered attention for its potential applications in medicinal chemistry and organic synthesis.<sup>[1][2]</sup> Its structure, which includes a reactive aldehyde group adjacent to a strained cyclopropyl ring, makes it a valuable building block for creating more complex molecules.<sup>[1]</sup> The aldehyde functional group can act as an electrophile in reactions like aldol additions and reductive aminations.<sup>[1]</sup> The cyclopropane ring can undergo ring-opening reactions or serve as a conformationally restricted bioisostere.<sup>[1]</sup>

The quantitative physicochemical properties of **2-cyclopropylacetaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H8O	[1][3][4][5][6][7]
Molecular Weight	84.12 g/mol	[1][2][3]
Boiling Point	105-106 °C	[4]
Density	0.954 ± 0.06 g/cm <sup>3</sup> (at 20°C)	[4]
Flash Point	7.7 ± 7.8 °C	[4]
LogP	0.98540	[4]
PSA (Polar Surface Area)	17.07000	[4]
Exact Mass	84.05750 Da	[4]

## Chemical Structure and Identifiers

The structural identity of **2-cyclopropylacetaldehyde** is well-defined by various chemical notation systems. These identifiers are crucial for unambiguous documentation and database searches.

Identifier	String	Source
IUPAC Name	2-cyclopropylacetaldehyde	[2]
SMILES	<chem>O=CCC1CC1</chem>	[3][4][5]
InChI	InChI=1S/C5H8O/c6-4-3-5-1-2-5/h4-5H,1-3H2	[5]
InChIKey	TUHIBIVYQLRGME-UHFFFAOYSA-N	[1][4][5]

## Generalized Experimental Workflow

While specific, detailed experimental protocols for the synthesis and analysis of **2-cyclopropylacetaldehyde** are not readily available in the public domain, a general logical

workflow for the preparation and characterization of such a compound can be outlined. This serves as a foundational guide for researchers undertaking its synthesis.



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A generalized workflow for the synthesis and characterization of a chemical compound.

Due to the limited availability of public experimental spectroscopic data for **2-cyclopropylacetaldehyde**, researchers often rely on predicted data and comparisons with analogous compounds for structural verification.[8][9] The primary analytical techniques for characterization would include Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).[8]

## Safety and Handling

According to aggregated GHS information, **2-cyclopropylacetaldehyde** is considered harmful if swallowed and causes serious eye damage.[2] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be used when handling this compound. It should be stored in an inert atmosphere, preferably in a freezer at under  $-20^\circ\text{C}$ .[3]

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## References

- 1. 2-Cyclopropylacetaldehyde | High-Purity Reagent [benchchem.com]

- 2. 2-Cyclopropylacetaldehyde | C<sub>5</sub>H<sub>8</sub>O | CID 10307849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 56105-19-2|2-Cyclopropylacetaldehyde|BLD Pharm [bldpharm.com]
- 4. 2-cyclopropylacetaldehyde | CAS#:56105-19-2 | Chemsrsc [chemsrc.com]
- 5. PubChemLite - 2-cyclopropylacetaldehyde (C<sub>5</sub>H<sub>8</sub>O) [pubchemlite.lcsb.uni.lu]
- 6. 2-cyclopropylacetaldehyde – Ascendex Scientific, LLC [ascendexllc.com]
- 7. 2-cyclopropylacetaldehyde [allbiopharm.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
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